

Verapamil-d6 Hydrochloride LC-MS/MS method development

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Compound of Interest

Compound Name: Verapamil-d6 Hydrochloride

CAS No.: 1185032-80-7

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An Application Note for the Development and Validation of a Robust LC-MS/MS Method for the Quantification of **Verapamil-d6 Hydrochloride** in Human Plasma

Authored by a Senior Application Scientist

Abstract & Introduction

The quantification of drugs and their metabolites in biological matrices is a cornerstone of pharmacokinetic (PK) and toxicokinetic (TK) studies. Verapamil, a widely used calcium channel blocker, requires sensitive and specific analytical methods for its monitoring. The use of a stable isotope-labeled internal standard (SIL-IS) is the gold standard in quantitative LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry) to correct for matrix effects and variability in sample processing and instrument response. Verapamil-d6, a deuterated analog of Verapamil, serves as an ideal internal standard due to its chemical and physical similarity to the parent drug, ensuring it co-elutes and experiences similar ionization efficiency, yet is distinguishable by its mass-to-charge ratio (m/z).

This application note presents a comprehensive, step-by-step guide for the development and validation of a robust LC-MS/MS method for the quantification of Verapamil in human plasma,

using **Verapamil-d6 Hydrochloride** as the internal standard. We will delve into the rationale behind key experimental decisions, from sample preparation to the optimization of mass spectrometric parameters. The protocol is designed to meet the rigorous standards set forth by regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA)[1][2][3].

Analyte & Internal Standard: Physicochemical Foundation

Understanding the properties of both the analyte (Verapamil) and the internal standard (Verapamil-d6) is critical for method development. This knowledge informs choices regarding solvent selection for extraction, chromatographic retention, and ionization efficiency.

Property	Verapamil	Verapamil-d6 Hydrochloride	Rationale for Method Development
Molecular Formula	C ₂₇ H ₃₈ N ₂ O ₄	C ₂₇ H ₃₃ D ₆ ClN ₂ O ₄ [4]	The addition of 6 deuterium atoms increases the mass by ~6 Da, allowing for clear differentiation in the mass spectrometer.
Molecular Weight	454.6 g/mol	497.1 g/mol [5] [6]	The significant mass difference prevents isotopic crosstalk between the analyte and the internal standard.
Structure	Phenylalkylamine	Deuterated Phenylalkylamine	As a basic compound, it readily ionizes in positive mode Electrospray Ionization (ESI+), making it highly suitable for MS detection.
Key Transitions	m/z 455.3 → 165.2	m/z 461.3 → 165.2 [7]	The common product ion (165.2) indicates a shared fragmentation pathway, reinforcing the suitability of the SIL-IS.

Strategic Method Development: The "Why" Behind the "How"

A successful bioanalytical method is built on a series of logical, evidence-based decisions. Here, we outline the strategy for developing a selective, sensitive, and rapid LC-MS/MS assay.

Sample Preparation: Protein Precipitation

Causality: The primary goal of sample preparation is to remove proteins and other macromolecules from the plasma sample, which can interfere with the analysis and damage the LC column and MS system. For Verapamil, a simple and effective technique is protein precipitation with an organic solvent. Acetonitrile is chosen for its ability to efficiently precipitate plasma proteins while ensuring Verapamil and Verapamil-d6 remain soluble in the resulting supernatant[8]. This method is fast, cost-effective, and suitable for high-throughput analysis.

Chromatographic Separation: Reversed-Phase HPLC

Causality: Reversed-phase High-Performance Liquid Chromatography (HPLC) is the modality of choice. A C18 column is selected for its hydrophobic stationary phase, which provides good retention for a moderately nonpolar molecule like Verapamil[9]. The mobile phase typically consists of an aqueous component with an organic modifier (like acetonitrile or methanol) and an acid (like formic acid). The acid serves two key purposes: it protonates the Verapamil molecule, improving its retention on the reversed-phase column and, more importantly, enhancing its ionization efficiency in the ESI source[9][10]. A gradient elution is often employed to ensure a sharp peak shape and a short run time, minimizing the potential for interference from endogenous matrix components[9].

Mass Spectrometric Detection: Triple Quadrupole MRM

Causality: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode provides the highest level of selectivity and sensitivity for quantitative analysis[10]. By selecting a specific precursor ion (the protonated molecule, $[M+H]^+$) and a specific product ion after fragmentation, we can filter out nearly all chemical noise. The MRM transitions for Verapamil (m/z 455.3 $\rightarrow$ 165.2) and Verapamil-d6 (m/z 461.3 $\rightarrow$ 165.2) are monitored simultaneously[7][11]. The use of the stable isotope-labeled internal standard is crucial; any suppression of the ion signal caused by the biological matrix will affect both the analyte and the IS equally, allowing the ratio of their peak areas to remain constant and yield an accurate quantification[8].

Detailed Experimental Protocols

This section provides a self-contained, step-by-step guide to performing the analysis.

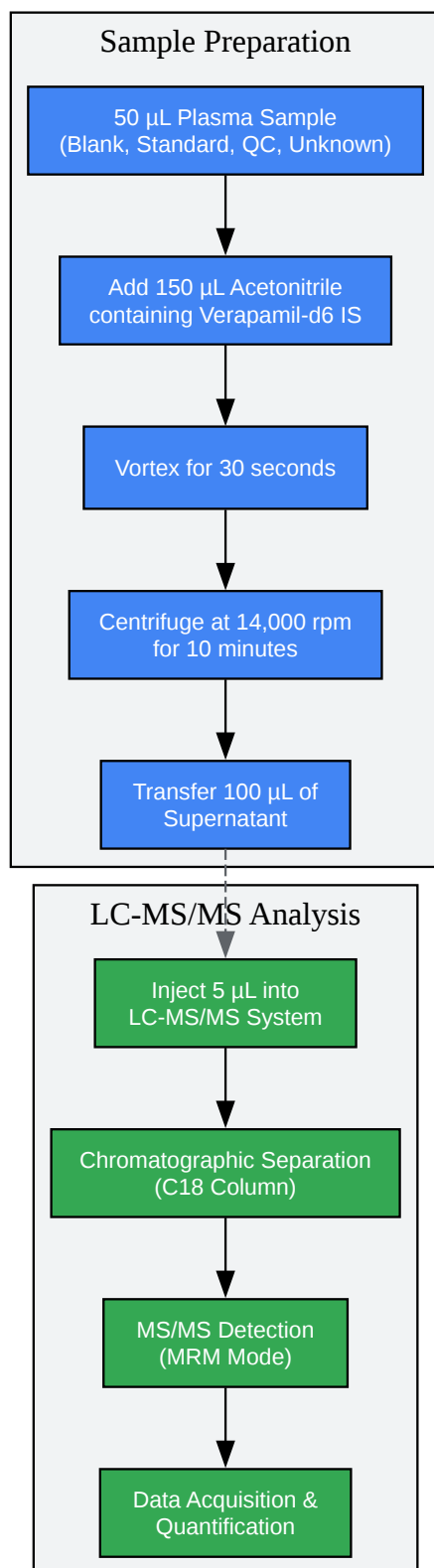
Protocol: Stock and Working Solution Preparation

- **Primary Stock Solutions (1 mg/mL):** Accurately weigh and dissolve Verapamil HCl and Verapamil-d6 HCl in methanol to prepare individual 1 mg/mL stock solutions.
- **Verapamil Working Solutions:** Serially dilute the Verapamil stock solution with a 50:50 mixture of methanol and water to prepare a set of working solutions for calibration curve standards and quality controls (QCs).
- **Internal Standard (IS) Working Solution (100 ng/mL):** Dilute the Verapamil-d6 HCl stock solution with acetonitrile to achieve a final concentration of 100 ng/mL. This solution will be used as the protein precipitation/extraction solvent.

Protocol: Sample Preparation (Protein Precipitation)

- Label 1.5 mL microcentrifuge tubes for blanks, standards, QCs, and unknown samples.
- Pipette 50 μ L of the appropriate matrix (blank plasma, spiked plasma for standards/QCs, or study sample plasma) into the corresponding tubes.
- Add 150 μ L of the IS Working Solution (100 ng/mL Verapamil-d6 in acetonitrile) to each tube.
- Vortex each tube vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 100 μ L of the clear supernatant to a 96-well plate or autosampler vials.
- Inject 5 μ L of the supernatant into the LC-MS/MS system.

Experimental Workflow Diagram



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Caption: Workflow from plasma sample to LC-MS/MS data acquisition.

Protocol: LC-MS/MS Instrument Conditions

The following tables summarize the optimized instrument parameters.

Table 1: Optimized Liquid Chromatography (LC) Conditions

Parameter	Setting
HPLC System	Shimadzu Nexera X2 or equivalent
Column	Phenomenex Kinetex C18 (50 x 2.1 mm, 2.6 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

| Gradient Program| 0.0-0.5 min (5% B), 0.5-2.0 min (5-95% B), 2.0-2.5 min (95% B), 2.5-2.6 min (95-5% B), 2.6-3.5 min (5% B) |

Table 2: Optimized Mass Spectrometry (MS/MS) Conditions

Parameter	Setting
Mass Spectrometer	SCIEX Triple Quad™ 5500 or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Gas 1	50 psi
Ion Source Gas 2	55 psi
Curtain Gas	35 psi
Temperature	500°C
IonSpray Voltage	5500 V
MRM Transitions	Verapamil: 455.3 → 165.2 (Collision Energy: 35 eV) Verapamil-d6: 461.3 → 165.2 (Collision Energy: 35 eV)

| Dwell Time | 150 ms |

Method Validation Protocol: Ensuring Trustworthiness

Method validation is the process of demonstrating that the analytical procedure is suitable for its intended purpose. The protocol must adhere to regulatory guidelines to ensure data integrity^[12]^[13].

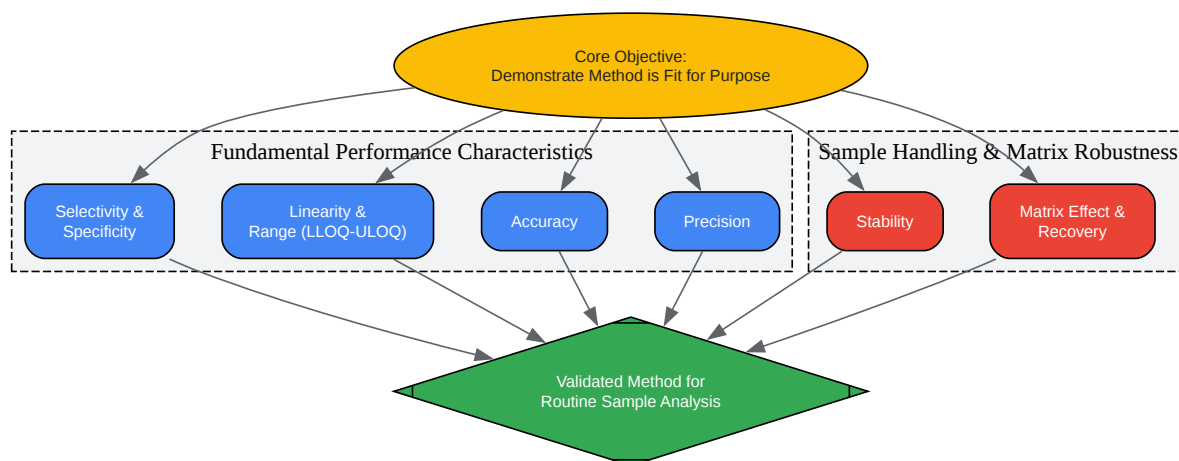
Table 3: Summary of Bioanalytical Method Validation Parameters and Acceptance Criteria (based on FDA/ICH M10 Guidance^[2]^[13])

Validation Parameter	Purpose	Key Experiments	Acceptance Criteria
Selectivity & Specificity	To ensure no interference from endogenous matrix components at the retention times of the analyte and IS.	Analyze at least 6 different blank matrix lots.	Response in blank samples should be $\leq 20\%$ of the LLOQ for the analyte and $\leq 5\%$ for the IS.
Calibration Curve & Linearity	To define the relationship between concentration and instrument response.	A minimum of 6 non-zero standards over the expected concentration range, analyzed over 3 separate runs.	$R^2 \geq 0.99$. Back-calculated concentrations must be within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ).
Lower Limit of Quantification (LLOQ)	The lowest concentration that can be measured with acceptable accuracy and precision.	Analyze at least 5 replicates at the proposed LLOQ concentration.	Response should be ≥ 5 times the blank response. Accuracy within $\pm 20\%$ and Precision (CV) $\leq 20\%$.
Accuracy & Precision	To determine the closeness of measured values to the true value and the degree of scatter.	Analyze QCs at 4 levels (LLOQ, Low, Mid, High) in 5 replicates over at least 3 separate runs (inter- and intra-day).	Accuracy: Mean concentration within $\pm 15\%$ of nominal ($\pm 20\%$ at LLOQ). Precision: CV $\leq 15\%$ ($\leq 20\%$ at LLOQ).

Validation Parameter	Purpose	Key Experiments	Acceptance Criteria
Recovery & Matrix Effect	To assess the efficiency of the extraction process and the impact of the matrix on ionization.	Compare analyte response in extracted samples vs. post-extraction spiked samples (Recovery). Compare post-extraction spiked samples vs. neat solutions (Matrix Effect).	Recovery should be consistent and reproducible. Matrix factor should be close to 1 and consistent across matrix lots.

| Stability | To ensure the analyte is stable throughout the sample lifecycle. | Freeze-thaw stability (3 cycles), short-term bench-top stability, long-term storage stability, stock solution stability. | Mean concentration of stability samples must be within $\pm 15\%$ of nominal concentration of fresh samples. |

Method Validation Logic Diagram



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Caption: Logical framework for a comprehensive method validation.

Conclusion

This application note provides a detailed and scientifically-grounded protocol for the development and validation of an LC-MS/MS method for **Verapamil-d6 Hydrochloride**. By following these steps and understanding the rationale behind them, researchers and drug development professionals can establish a reliable, sensitive, and specific assay suitable for regulated bioanalysis. The successful validation of this method ensures the integrity and accuracy of pharmacokinetic data, which is essential for critical decision-making in drug development.

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